

Physical and chemical specifications of homosalate for cosmetic formulation

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Compound of Interest

Compound Name: Homosalate

Cat. No.: B147027

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Homosalate: A Technical Guide for Cosmetic Formulation

For Researchers, Scientists, and Drug Development Professionals

Introduction

Homosalate, an organic compound belonging to the salicylate class of chemicals, is a widely utilized UVB filter in sunscreen and other personal care products.[1] Its primary function is to absorb ultraviolet B (UVB) radiation in the 295-315 nm range, thereby protecting the skin from the harmful effects of sun exposure, including sunburn and an increased risk of skin cancer.[2] Beyond its role as a UV absorber, **homosalate** also serves as an effective solvent for other crystalline UV filters, enhancing the overall stability and aesthetic qualities of cosmetic formulations.[1] This technical guide provides an in-depth overview of the physical and chemical specifications of cosmetic-grade **homosalate**, along with detailed experimental protocols for its analysis, to assist researchers and formulation scientists in its effective and safe use.

Physical and Chemical Specifications

A comprehensive understanding of the physicochemical properties of **homosalate** is essential for its successful incorporation into cosmetic formulations. These properties influence its solubility, stability, and overall performance as a UV filter.

Table 1: General and Physical Properties of Homosalate

Property	Value	Reference
Chemical Name	3,3,5-Trimethylcyclohexyl 2-hydroxybenzoate	[1]
INCI Name	Homosalate	-
CAS Number	118-56-9	[1]
Molecular Formula	C ₁₆ H ₂₂ O ₃	
Molecular Weight	262.34 g/mol	
Appearance	Clear, colorless to pale yellow viscous liquid	
Odor	Slight, characteristic minty odor	

Table 2: Quantitative Physical and Chemical Data for Homosalate

Parameter	Specification	Reference
Purity (by HPLC)	≥ 98%	-
Refractive Index (20°C)	1.516 - 1.519	-
Specific Gravity (25°C)	1.049 - 1.053	-
UV Absorbance (1% w/v in Methanol)	Max. absorbance at 306 nm	
Solubility	Insoluble in water; Miscible with common emollients and ethanol	
Boiling Point	181-185°C	
Melting Point	< -20°C	

Experimental Protocols

Accurate and reproducible analytical methods are crucial for verifying the quality and performance of **homosalate** in cosmetic formulations. The following section details key experimental protocols.

Determination of Purity by High-Performance Liquid Chromatography (HPLC)

This method is for the quantitative determination of **homosalate** in raw materials and finished cosmetic products.

A. Instrumentation and Materials

- High-Performance Liquid Chromatograph (HPLC) with a Diode Array Detector (DAD)
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Acetic Acid (glacial)
- **Homosalate** reference standard
- Volumetric flasks, pipettes, and syringes
- Syringe filters (0.45 µm)

B. Chromatographic Conditions

- Mobile Phase: Methanol and 0.5% Acetic Acid in Water (80:20 v/v)
- Flow Rate: 1.0 mL/min
- Column Temperature: 20°C

- Detection Wavelength: 313 nm
- Injection Volume: 10 μ L

C. Preparation of Standard Solutions

- Stock Standard Solution (1000 μ g/mL): Accurately weigh approximately 100 mg of **homosalate** reference standard into a 100 mL volumetric flask. Dissolve in and dilute to volume with methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock standard solution with the mobile phase to achieve concentrations ranging from 10 μ g/mL to 250 μ g/mL.

D. Preparation of Sample Solutions

- Accurately weigh an appropriate amount of the cosmetic product (e.g., 250 mg) into a 100 mL volumetric flask.
- Add approximately 70 mL of a 0.1% acetic acid in methanol solution and sonicate for 15 minutes to extract the **homosalate**.
- Allow the solution to cool to room temperature and dilute to volume with the extraction solution.
- Centrifuge a portion of the solution and filter the supernatant through a 0.45 μ m syringe filter into an HPLC vial.

E. Analysis

- Inject the standard solutions to generate a calibration curve.
- Inject the sample solution.
- Quantify the amount of **homosalate** in the sample by comparing its peak area to the calibration curve.

Measurement of Specific Gravity

This protocol is based on the principles of the ASTM D1480 standard test method.

A. Instrumentation and Materials

- Bingham Pycnometer
- Constant temperature water bath
- Analytical balance (accurate to 0.1 mg)
- Thermometer
- Cleaning solvents (e.g., acetone, isopentane)

B. Procedure

- Thoroughly clean and dry the pycnometer.
- Weigh the empty pycnometer and record the mass.
- Fill the pycnometer with the **homosalate** sample, ensuring no air bubbles are present.
- Place the filled pycnometer in the constant temperature water bath set to 25°C and allow it to equilibrate.
- Once equilibrated, carefully remove any excess sample from the pycnometer's capillary.
- Wipe the outside of the pycnometer dry and weigh it. Record the mass.
- Calculate the specific gravity using the appropriate formula, taking into account the calibration factor of the pycnometer.

Measurement of Refractive Index

This protocol follows the principles of the ASTM D1218 standard test method.

A. Instrumentation and Materials

- Abbe-type refractometer with a temperature-controlled prism

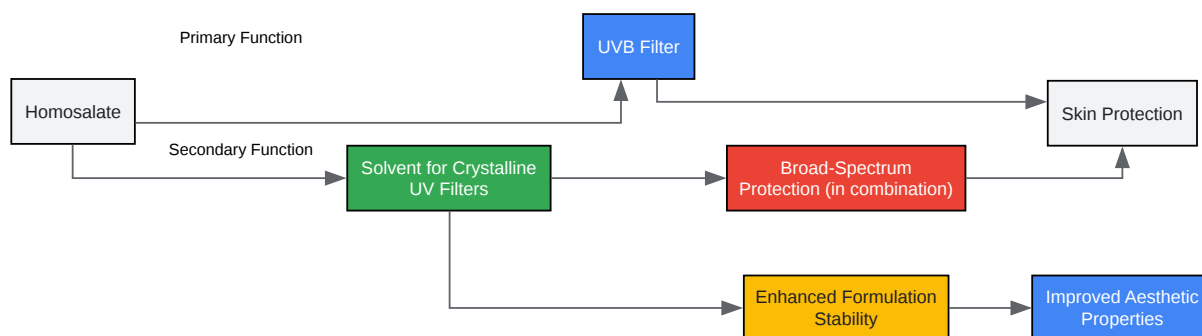
- Light source (e.g., sodium lamp)
- Reference liquids of known refractive index for calibration
- Lens paper and suitable solvent for cleaning

B. Procedure

- Calibrate the refractometer using a reference liquid with a known refractive index at 20°C.
- Ensure the refractometer prism is clean and dry.
- Apply a few drops of the **homosalate** sample onto the prism surface.
- Close the prism and allow the sample to reach the set temperature of 20°C.
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs.
- Read and record the refractive index from the instrument's scale.

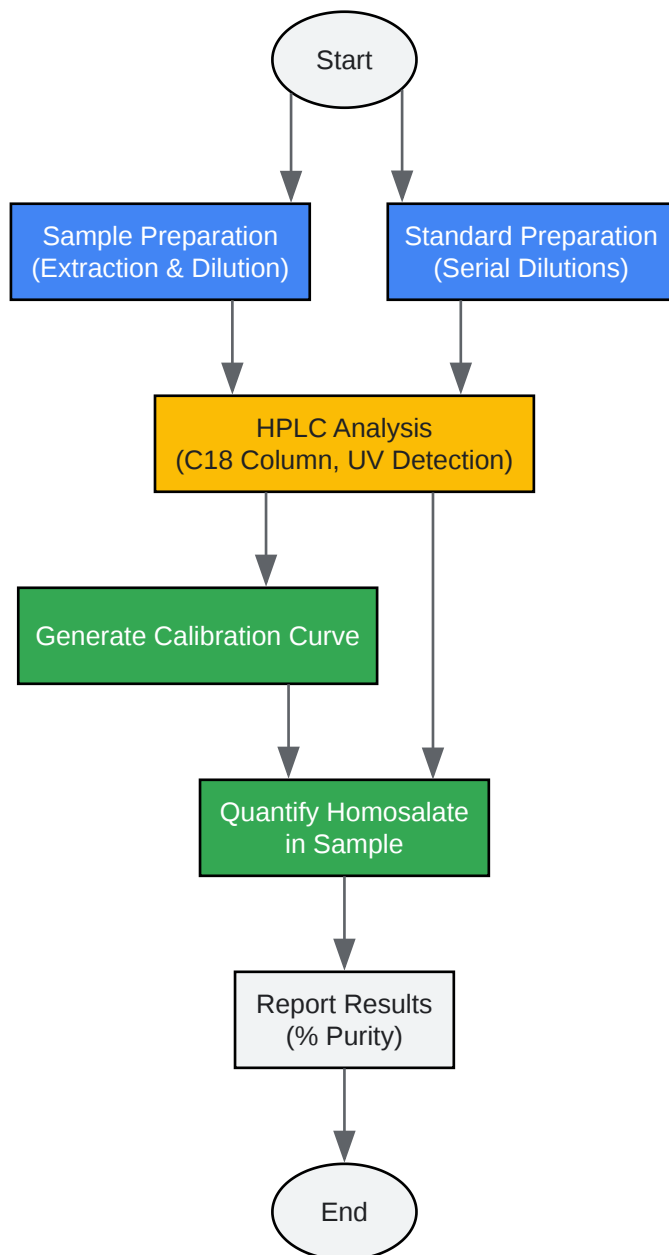
Signaling Pathways and Experimental Workflows

The following diagrams illustrate key relationships and workflows relevant to the formulation and analysis of **homosalate**.



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Core functionalities of **homosalate** in cosmetic formulations.



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Workflow for the HPLC analysis of **homosalate**.

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References

- 1. specialchem.com [specialchem.com]
- 2. spfllist.com [spfllist.com]
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